

Personal protective equipment for handling 2-Bromo-5-chloropyridine-4-carboxaldehyde

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Bromo-5-chloropyridine-4-carboxaldehyde

Cat. No.: B582063

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Essential Safety and Handling Guide: 2-Bromo-5-chloropyridine-4-carboxaldehyde

This guide provides critical safety, handling, and disposal information for researchers, scientists, and drug development professionals working with **2-Bromo-5-chloropyridine-4-carboxaldehyde**. The following procedures are designed to ensure safe laboratory operations and minimize risk.

Hazard Summary

Based on data from the closely related isomer, 5-Bromo-2-chloropyridine-4-carboxaldehyde, and similar chemical structures, this compound should be handled as a hazardous substance. Primary hazards include:

- Acute Toxicity: Toxic if swallowed.[1]
- Skin Irritation: Causes skin irritation.[1]
- Eye Irritation: Causes serious eye irritation.[1]
- Respiratory Irritation: May cause respiratory irritation.[1]

Quantitative Data Summary

The following table summarizes key safety and physical property data for **2-Bromo-5-chloropyridine-4-carboxaldehyde** and its close isomer.

Property	Value	Source
Chemical Formula	C ₆ H ₃ BrClNO	[1]
Molecular Weight	220.45 g/mol	[1]
Physical Form	Solid	[1]
Melting Point	63-68 °C (for isomer 5-Bromo-2-chloropyridine-4-carboxaldehyde)	[1]
Storage Temperature	-20°C	[1]
Hazard Class	Acute Toxicity, Oral (Category 3); Skin Irritant (Category 2); Eye Irritant (Category 2); Specific Target Organ Toxicity - Single Exposure (Category 3)	[1]
Signal Word	Danger	[1]

Operational Plan: Step-by-Step Handling Procedures

Adherence to these steps is mandatory to ensure personal and environmental safety.

Engineering Controls and Preparation

- Ventilation: All handling of **2-Bromo-5-chloropyridine-4-carboxaldehyde**, including weighing and transfers, must be conducted inside a certified chemical fume hood to prevent inhalation of dust or vapors.[2][3][4]
- Safety Equipment: Ensure an eyewash station and safety shower are readily accessible and unobstructed.[3][5]

- Spill Kit: Have a chemical spill kit equipped with absorbent materials (e.g., Chemizorb®), personal protective equipment (PPE), and waste disposal bags available in the immediate work area.

Personal Protective Equipment (PPE)

- Eye Protection: Wear chemical safety goggles with side shields conforming to EN166 or NIOSH standards.[\[5\]](#)[\[6\]](#)
- Hand Protection: Wear chemical-resistant gloves, such as nitrile rubber.[\[2\]](#) Gloves must be inspected for integrity before use. Use proper glove removal technique to avoid skin contact.[\[6\]](#)
- Body Protection: A lab coat is required. For larger quantities or tasks with a higher risk of splashing, a PVC apron should be worn.[\[7\]](#)
- Respiratory Protection: If there is a risk of generating dust or aerosols outside of a fume hood, a NIOSH-approved respirator with appropriate cartridges (e.g., type ABEK-P2) is mandatory.[\[6\]](#)[\[8\]](#)

Chemical Handling Protocol

- Receiving and Storage:
 - Upon receipt, inspect the container for damage.
 - Store the chemical in a cool, dry, well-ventilated area, away from incompatible materials such as strong oxidizing agents, strong bases, and strong reducing agents.[\[4\]](#)[\[9\]](#) The recommended storage temperature is -20°C.[\[1\]](#)
 - Keep the container tightly closed.[\[9\]](#)[\[10\]](#)
- Weighing and Transfer:
 - Perform all weighing and transfers within a chemical fume hood.
 - Use tools (spatulas, etc.) dedicated to this chemical or thoroughly cleaned before and after use.

- Avoid creating dust.[4]
- In-Reaction Use:
 - Set up apparatus within the fume hood.
 - Add the compound to the reaction vessel slowly to prevent splashing.
 - Do not eat, drink, or smoke in the work area.[9] Wash hands thoroughly after handling.[9][11]

Emergency Procedures

- Skin Contact: Immediately remove all contaminated clothing.[5] Wash the affected area with soap and plenty of water for at least 15 minutes.[3][10] Seek medical attention if irritation persists.[5][11]
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, holding the eyelids open.[7][9] Remove contact lenses if present and easy to do.[5] Seek immediate medical attention.[3]
- Inhalation: Move the person to fresh air.[3][9] If breathing is difficult or stops, provide artificial respiration. Seek immediate medical attention.[3]
- Ingestion: Do NOT induce vomiting. Rinse mouth with water.[6] Seek immediate medical attention and show the Safety Data Sheet to the attending physician.[3][6]
- Spills:
 - Evacuate non-essential personnel from the area.[8]
 - Wearing appropriate PPE, cover the spill with a liquid-absorbent, inert material.
 - Carefully sweep or scoop up the absorbed material into a labeled, sealable container for hazardous waste disposal.[6]
 - Clean the spill area thoroughly with an appropriate solvent and then soap and water.

- Do not let the chemical enter drains.[8]

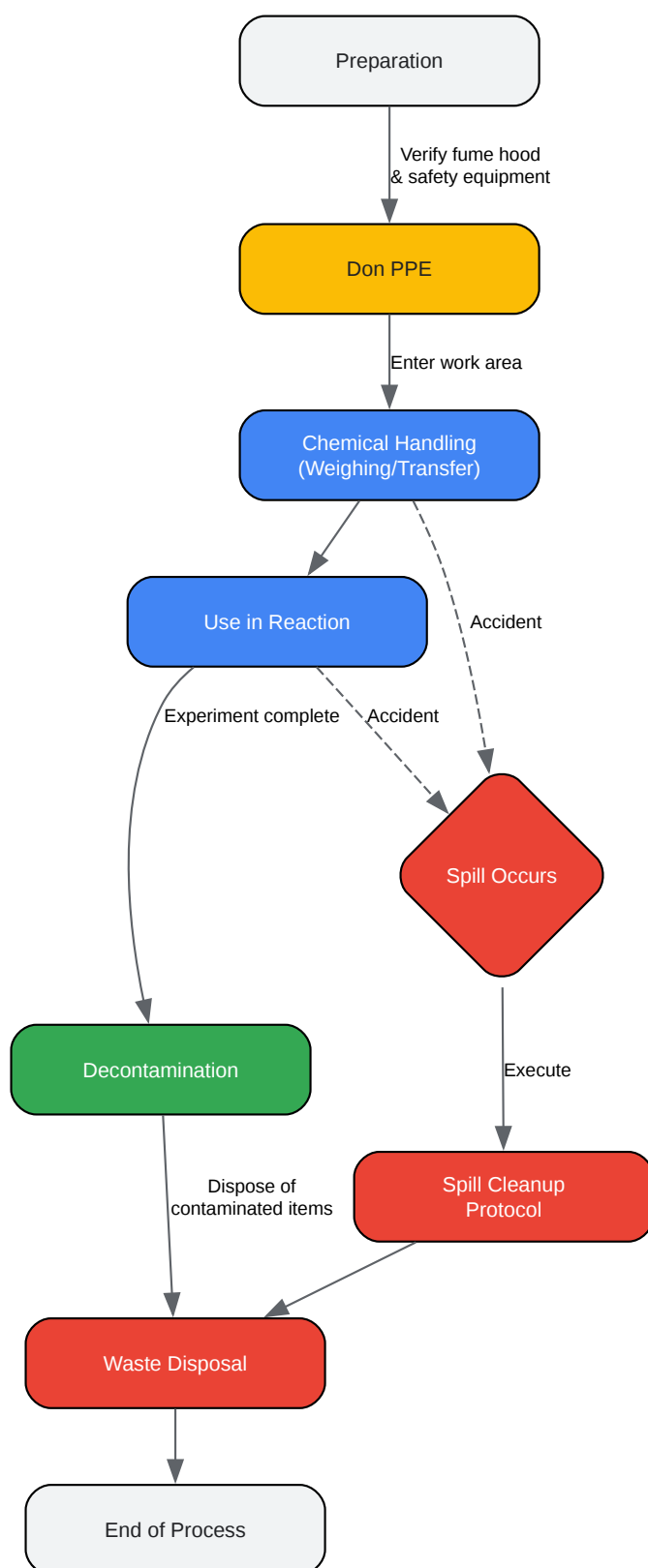
Disposal Plan

All waste containing **2-Bromo-5-chloropyridine-4-carboxaldehyde** must be treated as hazardous.

- Chemical Waste:
 - Dispose of surplus and non-recyclable solutions through a licensed professional waste disposal company.[6]
 - Do not mix with other waste streams unless compatibility is confirmed.
- Contaminated Materials:
 - Used gloves, weigh boats, paper towels, and other contaminated disposable materials must be collected in a dedicated, labeled hazardous waste container.[6]
 - Dispose of contaminated packaging as unused product.[6]
- Labeling: All waste containers must be clearly labeled as "Hazardous Waste" and include the full chemical name.
- Regulations: All disposal activities must comply with local, state, and federal environmental regulations.[11]

Workflow Visualization

The following diagram illustrates the standard operational workflow for handling **2-Bromo-5-chloropyridine-4-carboxaldehyde**, from preparation to disposal.



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Caption: Safe handling workflow for **2-Bromo-5-chloropyridine-4-carboxaldehyde**.

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- To cite this document: BenchChem. [Personal protective equipment for handling 2-Bromo-5-chloropyridine-4-carboxaldehyde]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b582063#personal-protective-equipment-for-handling-2-bromo-5-chloropyridine-4-carboxaldehyde]

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